

Spectroscopic Profile of 1,1,1-Trifluoro-2-methylpropane: A Technical Guide

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Compound of Interest

Compound Name: 1,1,1-Trifluoro-2-methylpropane

CAS No.: 1550-49-8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the expected spectroscopic data for **1,1,1-Trifluoro-2-methylpropane**. Due to the limited availability of experimentally-derived spectra for this specific compound, this document presents predicted data based on established spectroscopic principles and data from structurally analogous compounds. This guide is intended to assist researchers in the identification and characterization of **1,1,1-Trifluoro-2-methylpropane** and similar fluorinated molecules.

Predicted Spectroscopic Data

The following tables summarize the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **1,1,1-Trifluoro-2-methylpropane**. These predictions are derived from analysis of its structural analogue, isobutane, with considerations for the strong electron-withdrawing effects of the trifluoromethyl group.

Table 1: Predicted ¹H NMR Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~1.1 - 1.3	Doublet	6H	-CH(CH ₃) ₂
~2.0 - 2.4	Multiplet (septet of quartets)	1H	-CH(CH ₃) ₂

Rationale: The methyl protons are expected to be deshielded compared to isobutane (which appear around 0.9 ppm) due to the inductive effect of the nearby CF₃ group. They will appear as a doublet due to coupling with the single methine proton. The methine proton will be significantly deshielded and will exhibit complex splitting, appearing as a septet due to coupling with the six methyl protons and a quartet due to coupling with the three fluorine atoms.

Table 2: Predicted ¹³C NMR Data

Chemical Shift (δ) ppm	Multiplicity (Proton Decoupled)	Assignment
~20 - 25	Quartet (¹ JCF $\approx$ 280-300 Hz)	-CF ₃
~30 - 35	Quartet (² JCF $\approx$ 30-40 Hz)	-CH(CH ₃) ₂
~120 - 130	Singlet	-CH(CH ₃) ₂

Rationale: The carbon of the trifluoromethyl group will appear as a quartet due to strong one-bond coupling with the fluorine atoms and will be significantly downfield. The methine carbon will also show a quartet splitting due to two-bond coupling to the fluorines. The methyl carbons are expected to be the least affected by the fluorine atoms and will appear as a singlet in a proton-decoupled spectrum.

Table 3: Predicted ¹⁹F NMR Data

Chemical Shift (δ) ppm	Multiplicity	Assignment
-60 to -70	Doublet of septets	-CF ₃

Rationale: The chemical shift for a CF_3 group attached to an sp^3 carbon typically falls in this range. The signal will be split into a doublet by the vicinal methine proton and into a septet by the two methyl groups (though this fine coupling may not be well-resolved).

Table 4: Predicted Infrared (IR) Spectroscopy Data

Wavenumber (cm^{-1})	Intensity	Assignment
2980 - 2870	Medium-Strong	C-H stretch (alkane)
1470 - 1450	Medium	C-H bend (CH_3)
1385 - 1365	Medium	C-H bend (gem-dimethyl)
1300 - 1100	Very Strong	C-F stretch

Rationale: The spectrum will be dominated by the very strong C-F stretching absorptions characteristic of trifluoromethyl groups. The C-H stretching and bending vibrations will be similar to those found in isobutane.

Table 5: Predicted Mass Spectrometry (MS) Data

m/z	Relative Intensity	Assignment
112	Low	$[\text{M}]^+$ (Molecular Ion)
97	Medium	$[\text{M} - \text{CH}_3]^+$
69	High	$[\text{CF}_3]^+$
43	Very High	$[\text{CH}(\text{CH}_3)_2]^+$ (Isopropyl cation)
41	Medium	$[\text{C}_3\text{H}_5]^+$
27	Medium	$[\text{C}_2\text{H}_3]^+$

Rationale: The molecular ion is expected to be of low abundance. The most stable carbocation fragment, the isopropyl cation, is expected to be the base peak. The loss of a methyl group and the formation of the trifluoromethyl cation are also predicted to be significant fragmentation pathways.^[1]

Experimental Protocols

The following are detailed methodologies for the key experiments that would be used to acquire the spectroscopic data for **1,1,1-Trifluoro-2-methylpropane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A solution of **1,1,1-Trifluoro-2-methylpropane** (approximately 5-10 mg) would be prepared in a deuterated solvent (e.g., CDCl_3 , 0.5-0.7 mL) in a standard 5 mm NMR tube. Tetramethylsilane (TMS) would be added as an internal standard for ^1H and ^{13}C NMR. For ^{19}F NMR, an external standard such as CFCl_3 can be used.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe is recommended.
- **^1H NMR Acquisition:** A standard one-pulse experiment would be performed. Key parameters include a spectral width of approximately 10-12 ppm, a sufficient number of scans to achieve a good signal-to-noise ratio (e.g., 16-64 scans), and a relaxation delay of 1-2 seconds.
- **^{13}C NMR Acquisition:** A proton-decoupled experiment (e.g., zgpg30) would be used to obtain singlets for each unique carbon environment. A wider spectral width (e.g., 200-220 ppm) is necessary. Due to the lower natural abundance and gyromagnetic ratio of ^{13}C , a larger number of scans (e.g., 1024 or more) and a longer relaxation delay (e.g., 2-5 seconds) would be required.
- **^{19}F NMR Acquisition:** A standard one-pulse experiment, often with proton decoupling, would be performed. A very wide spectral width is necessary due to the large chemical shift range of fluorine (e.g., 250-300 ppm).

Infrared (IR) Spectroscopy

- **Sample Preparation:** As **1,1,1-Trifluoro-2-methylpropane** is expected to be a volatile liquid or gas at room temperature, the spectrum would be best acquired using a gas cell. A small amount of the sample would be introduced into an evacuated gas cell with KBr or NaCl windows.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer would be used.

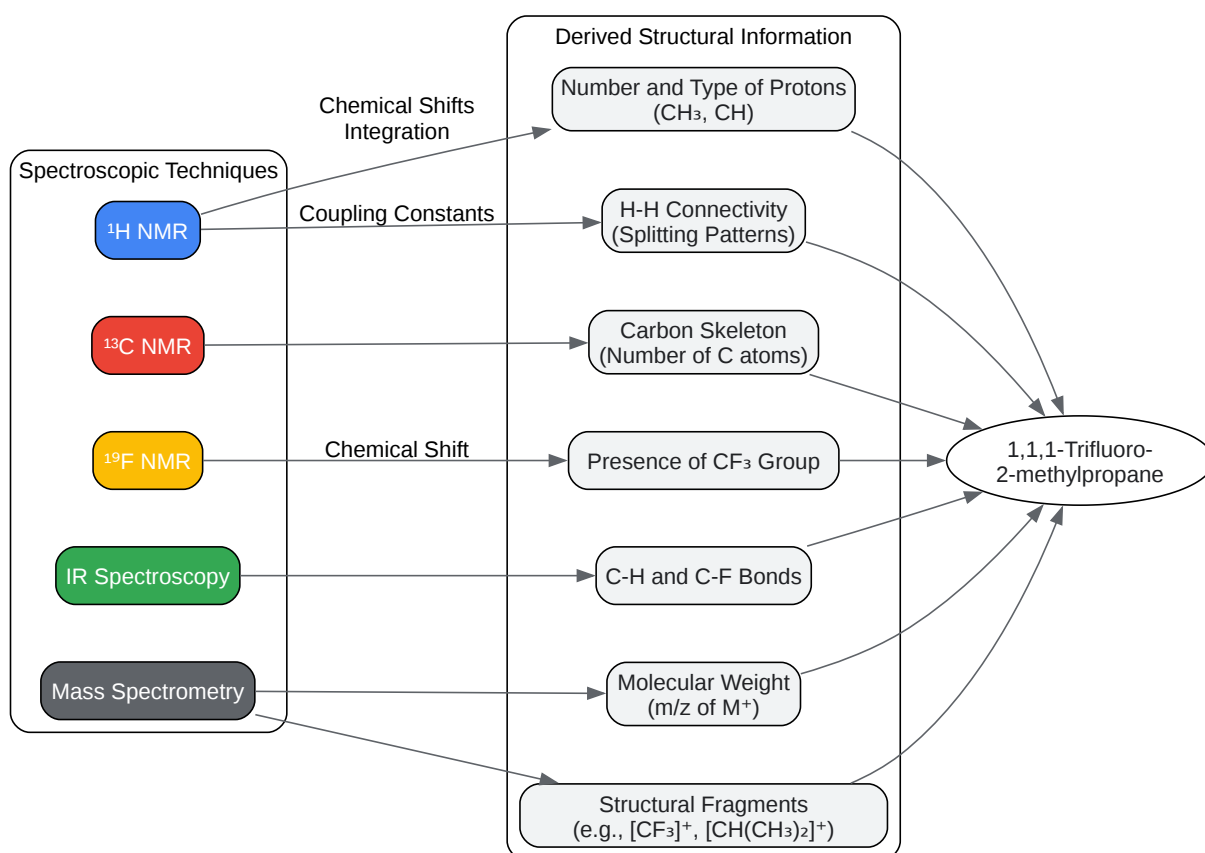
- **Data Acquisition:** The spectrum would be recorded over the mid-IR range (typically 4000-400 cm^{-1}). A background spectrum of the empty gas cell would be collected first and automatically subtracted from the sample spectrum. An appropriate number of scans (e.g., 16-32) would be co-added to improve the signal-to-noise ratio.

Mass Spectrometry (MS)

- **Sample Introduction:** For a volatile compound like **1,1,1-Trifluoro-2-methylpropane**, direct injection via a heated inlet system or, more commonly, introduction via a Gas Chromatography (GC) column (GC-MS) would be the preferred method. GC-MS allows for separation from any impurities prior to mass analysis.
- **Ionization:** Electron Ionization (EI) at a standard energy of 70 eV would be used to induce fragmentation.
- **Mass Analysis:** A quadrupole or time-of-flight (TOF) mass analyzer would be used to separate the resulting ions based on their mass-to-charge ratio (m/z).
- **Data Acquisition:** The mass spectrum would be scanned over a relevant m/z range (e.g., 10-200 amu).

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow of how different spectroscopic techniques contribute to the structural elucidation of **1,1,1-Trifluoro-2-methylpropane**.



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Spectroscopic analysis workflow for **1,1,1-Trifluoro-2-methylpropane**.

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References

- 1. chemistry.stackexchange.com [chemistry.stackexchange.com]
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